

In-Depth Technical Guide: KSCM-1 (CAS Number 1415247-17-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KSCM-1

Cat. No.: B13437147

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

KSCM-1 is a potent and selective synthetic ligand for the sigma-1 receptor ($\sigma 1R$), a unique intracellular chaperone protein primarily located at the endoplasmic reticulum-mitochondrion interface.^{[1][2]} With a CAS number of 1415247-17-4, **KSCM-1** has emerged as a valuable research tool for investigating the multifaceted roles of the sigma-1 receptor in cellular homeostasis and various pathological conditions. This technical guide provides a comprehensive overview of **KSCM-1**, including its biochemical properties, the signaling pathways it modulates, and detailed experimental protocols for its characterization.

Core Compound Information

Property	Value	Reference
CAS Number	1415247-17-4	[1][3][4][5]
Molecular Formula	C ₂₆ H ₃₂ N ₂ O ₄	[1][3][4]
Molecular Weight	436.54 g/mol	[1][4][5]
Primary Target	Sigma-1 Receptor ($\sigma 1R$)	[1][2]
Secondary Target	Sigma-2 Receptor ($\sigma 2R$)	[1]

Quantitative Data: Binding Affinity

KSCM-1 exhibits high affinity and selectivity for the sigma-1 receptor over the sigma-2 receptor. The inhibitory constant (K_i) is a measure of the ligand's binding affinity, with a lower value indicating a stronger affinity.

Receptor	K_i (nM)	Reference
Sigma-1 Receptor	27.5	[1]
Sigma-2 Receptor	528	[1]

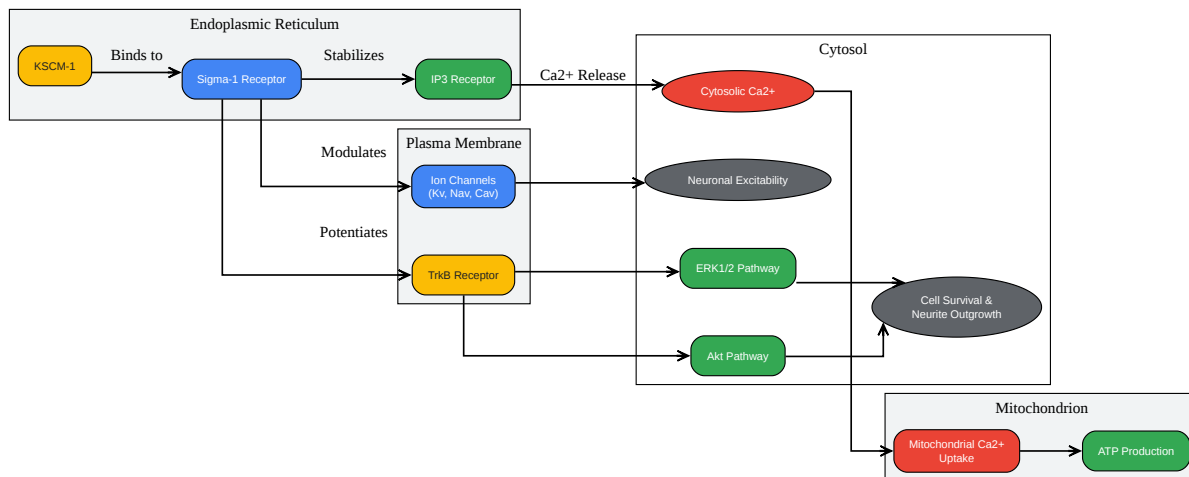
Signaling Pathways

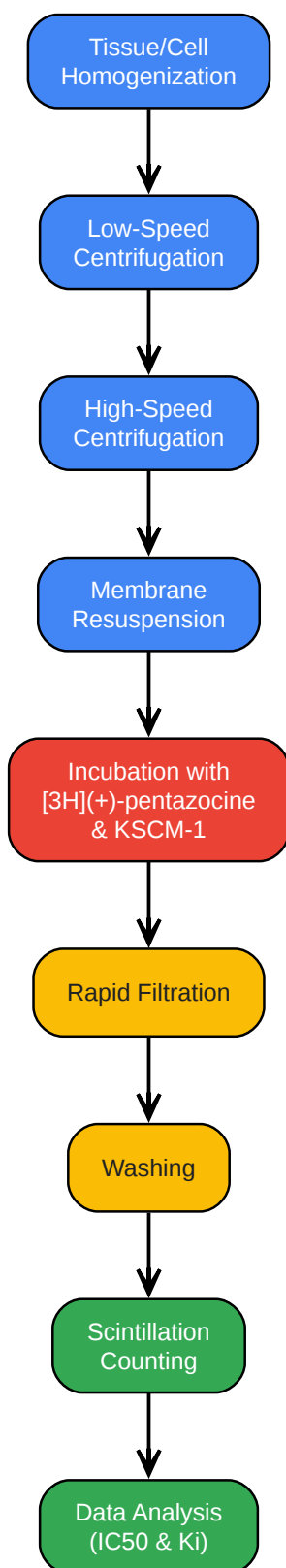
The sigma-1 receptor, the primary target of **KSCM-1**, is a ligand-operated molecular chaperone that modulates a variety of intracellular signaling pathways. Upon ligand binding, the sigma-1 receptor can translocate and interact with numerous client proteins, including ion channels and kinases, to influence cellular function. While direct downstream signaling studies specifically for **KSCM-1** are limited, the known functions of the sigma-1 receptor suggest that **KSCM-1** likely modulates the following pathways:

- **Calcium Signaling:** The sigma-1 receptor is a key regulator of intracellular calcium (Ca^{2+}) homeostasis, particularly at the mitochondria-associated endoplasmic reticulum membrane (MAM). It interacts with and stabilizes the inositol 1,4,5-trisphosphate receptor (IP3R), thereby modulating Ca^{2+} flux from the ER into the mitochondria. This regulation is crucial for cellular bioenergetics and survival.
- **Ion Channel Modulation:** The sigma-1 receptor has been shown to modulate the activity of various ion channels, including voltage-gated potassium (Kv), sodium (Nav), and calcium (Cav) channels. This modulation can impact neuronal excitability and cellular signaling.
- **Neurotrophic Factor Signaling:** Activation of the sigma-1 receptor can potentiate neurotrophic factor signaling pathways, such as the Brain-Derived Neurotrophic Factor (BDNF) and its receptor, Tropomyosin receptor kinase B (TrkB). This can lead to the activation of downstream pro-survival pathways, including the Akt and ERK1/2 pathways.

- ER Stress Response: As a chaperone protein, the sigma-1 receptor plays a role in mitigating endoplasmic reticulum (ER) stress. By stabilizing key proteins and modulating calcium signaling, it helps maintain ER homeostasis.

Below is a diagram illustrating the potential signaling pathways modulated by **KSCM-1** through its interaction with the sigma-1 receptor.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Synthesis, Computational Insights, and Evaluation of Novel Sigma Receptors Ligands - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Protein Kinase MARK/PAR-1 Is Required for Neurite Outgrowth and Establishment of Neuronal Polarity - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Essential role of NKCC1 in NGF-induced neurite outgrowth - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. A MAP Kinase-Signaling Pathway Mediates Neurite Outgrowth on L1 and Requires Src-Dependent Endocytosis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: KSCM-1 (CAS Number 1415247-17-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13437147#kscm-1-cas-number-1415247-17-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com